

physicochemical properties of 7-ethyltryptophol

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Compound of Interest

Compound Name: 2-(7-ethyl-1H-indol-3-yl)ethanol

Cat. No.: B118839

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An In-depth Technical Guide on the Physicochemical Properties of 7-Ethyltryptophol

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Ethyltryptophol is a crucial intermediate in the synthesis of Etodolac, a widely used non-steroidal anti-inflammatory drug (NSAID). A thorough understanding of its physicochemical properties is essential for optimizing synthesis, purification, formulation, and for predicting its behavior in biological systems. This technical guide provides a comprehensive overview of the core physicochemical characteristics of 7-ethyltryptophol, details the standard experimental methodologies for their determination, and visualizes key related processes, including its relevant biological pathway, chemical synthesis, and purification workflows.

Core Physicochemical Properties

The physicochemical properties of 7-ethyltryptophol have been reported across various sources. These values are critical for laboratory handling, process development, and regulatory documentation. A summary of these properties is presented below.

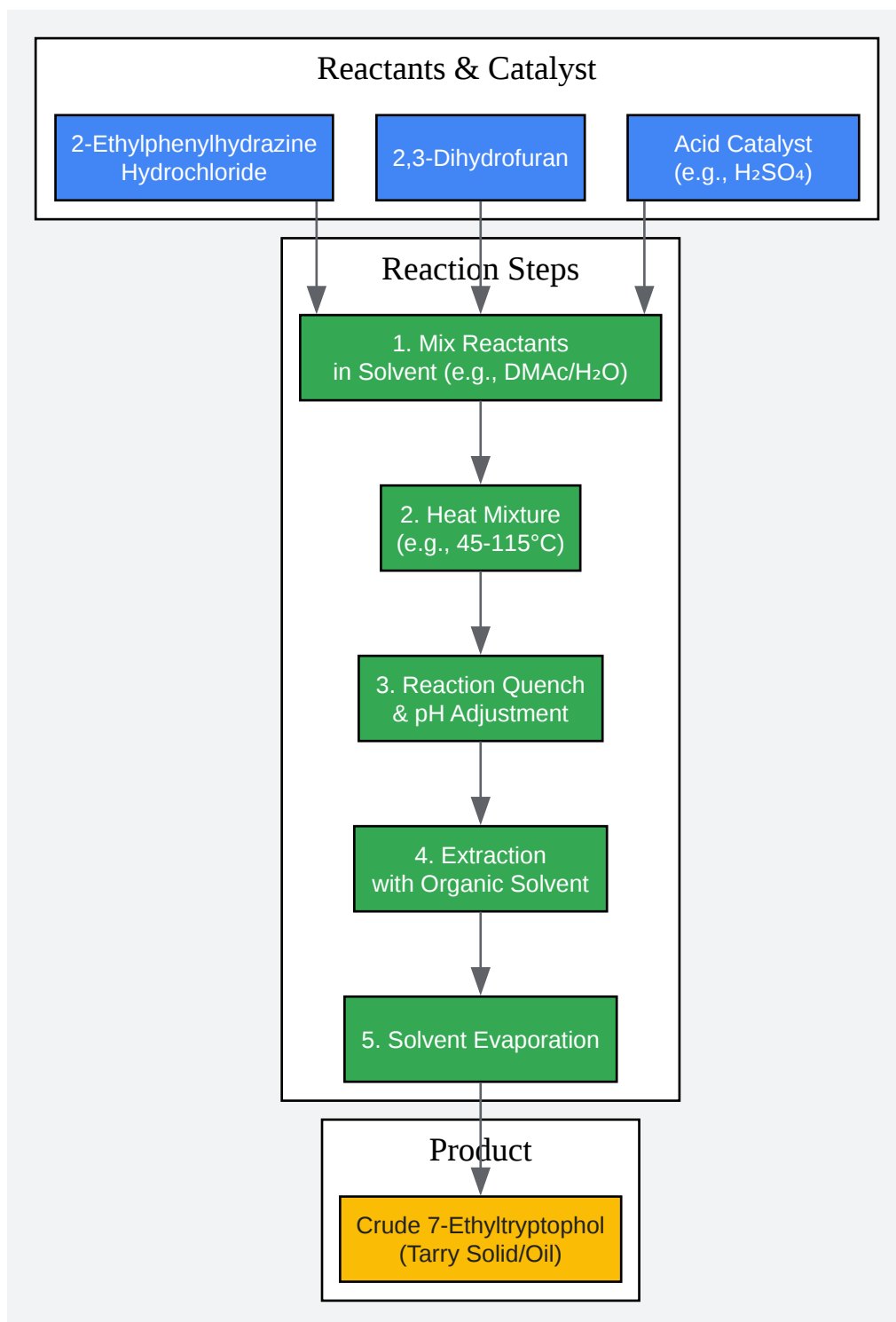
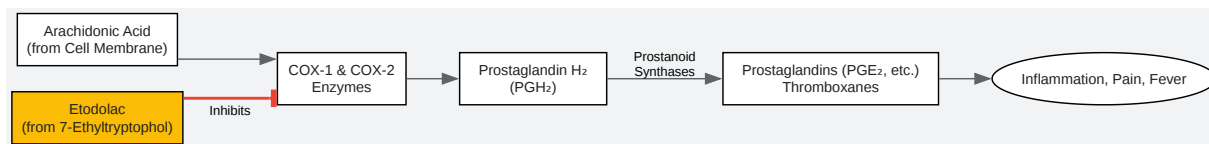
Data Presentation

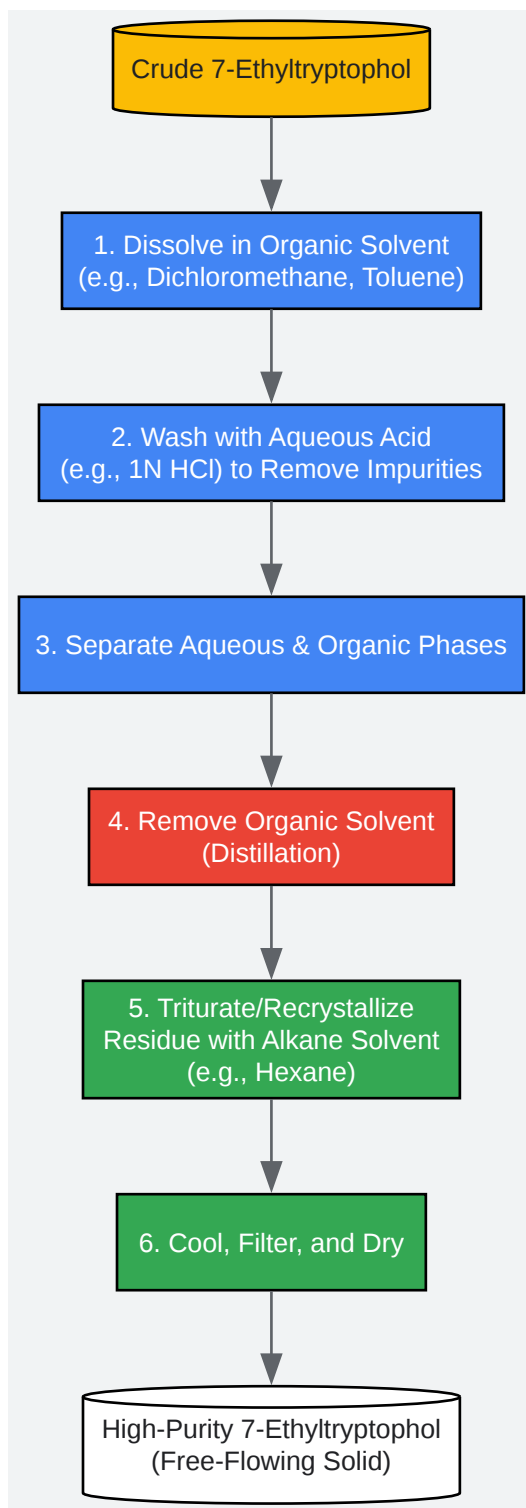
The quantitative data for 7-ethyltryptophol are summarized in Table 1. Discrepancies in reported values may arise from different experimental conditions, methods, or sample purity.

Property	Value
IUPAC Name	2-(7-ethyl-1H-indol-3-yl)ethanol
CAS Number	41340-36-7
Molecular Formula	C ₁₂ H ₁₅ NO
Molecular Weight	189.25 g/mol
Appearance	White to pale yellow or pale beige solid/crystalline powder.[1][2]
Melting Point	44-45 °C[3][4]; 50 °C[5]; 60-64 °C[1]
Boiling Point	377.8 ± 27.0 °C at 760 mmHg[3][4]; 310.4 °C at 760 mmHg[6][7]; 270–272 °C[1]
Density	1.1 ± 0.1 g/cm ³ [3][4]; 1.08 g/cm ³ [6][7]; 1.160 g/cm ³ [1]
Solubility	Slightly soluble in water; Soluble in alcohol, ether, ethanol, methanol, and DMSO; Slightly soluble in chloroform.[1][2][6][7]
Partition Coefficient (LogP)	2.28[4]; 1.67[6][7]; 2.37[8]
pKa	14.98 ± 0.10 (Predicted)
Flash Point	182.3 ± 23.7 °C[3][4]; 188.1 °C[6][7]; 118 °C[1]

Biological Activity and Signaling Pathway

7-Ethyltryptophol is the key precursor for the synthesis of Etodolac.[9] The therapeutic effects of Etodolac are attributed to its ability to inhibit prostaglandin synthesis.[9] Etodolac functions as a non-steroidal anti-inflammatory drug (NSAID) by inhibiting the cyclooxygenase (COX) enzymes, with some selectivity towards COX-2 over COX-1.[3][7] The COX enzymes are responsible for converting arachidonic acid into prostaglandin H₂ (PGH₂), the precursor for various pro-inflammatory prostaglandins (e.g., PGE₂) and thromboxanes.[1][10] By blocking this pathway, Etodolac reduces the levels of prostaglandins at the site of inflammation, thereby mitigating pain, fever, and swelling.[3][7]





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